

Proper Disposal of 2-(Dimethylamino)propanoic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-(Dimethylamino)propanoic acid

CAS No.: 19701-89-4

Cat. No.: B123415

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Providing clear, actionable guidance on chemical handling and disposal is essential for maintaining a safe and compliant laboratory environment. This document outlines the proper disposal procedures for **2-(Dimethylamino)propanoic acid** (CAS No. 19701-89-4), tailored for researchers, scientists, and professionals in drug development. By adhering to these protocols, laboratories can ensure the safe management of this chemical waste, minimizing environmental impact and upholding rigorous safety standards.

While some sources indicate that **2-(Dimethylamino)propanoic acid** may not be classified as a hazardous substance under the Globally Harmonized System (GHS), it is imperative to follow stringent disposal protocols as a matter of good laboratory practice.^[1] Conflicting data exists for similar compounds, suggesting potential for irritation. Therefore, a conservative approach to disposal is recommended.

Key Safety and Handling Information

Before initiating any disposal procedures, it is crucial to consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and to wear appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.

Quantitative Data Summary

Property	Value
CAS Number	19701-89-4
Molecular Formula	C5H11NO2
Molecular Weight	117.15 g/mol [1]
GHS Classification	Not Classified[1]

Disposal Protocols

The recommended procedure for the disposal of **2-(Dimethylamino)propanoic acid** involves stabilization and collection for incineration by a licensed waste disposal service.

Solid Waste Disposal:

- **Collection:** Collect unused or expired solid **2-(Dimethylamino)propanoic acid** in its original container or a clearly labeled, sealed waste bag.
- **Stabilization:** For small quantities, mix the compound with a dry, inert material such as sand or vermiculite.[2] This minimizes the risk of airborne dust and facilitates safer handling.
- **Containment:** Place the mixture into a designated and properly labeled hazardous waste container for solids.
- **Storage:** Store the sealed container in a designated secondary containment area, away from incompatible materials, until collection by your institution's EHS department.

Liquid Waste (Aqueous Solutions) Disposal:

- **Collection:** Collect all aqueous solutions containing **2-(Dimethylamino)propanoic acid** in a designated aqueous hazardous waste container.
- **Labeling:** Ensure the container is clearly labeled with the contents, including the approximate concentration of the amino acid.
- **Storage:** Store the sealed container in a designated secondary containment area. Do not mix with other waste streams unless explicitly permitted by your institution's EHS guidelines.

Contaminated Labware:

- **Disposable Labware:** Items such as pipette tips, tubes, and gloves that have come into contact with **2-(Dimethylamino)propanoic acid** should be placed in the designated solid hazardous waste container.
- **Non-disposable Labware:** Glassware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol or isopropanol). This rinsate must be collected and disposed of as hazardous liquid waste. Following decontamination, the glassware can be washed according to standard laboratory procedures.

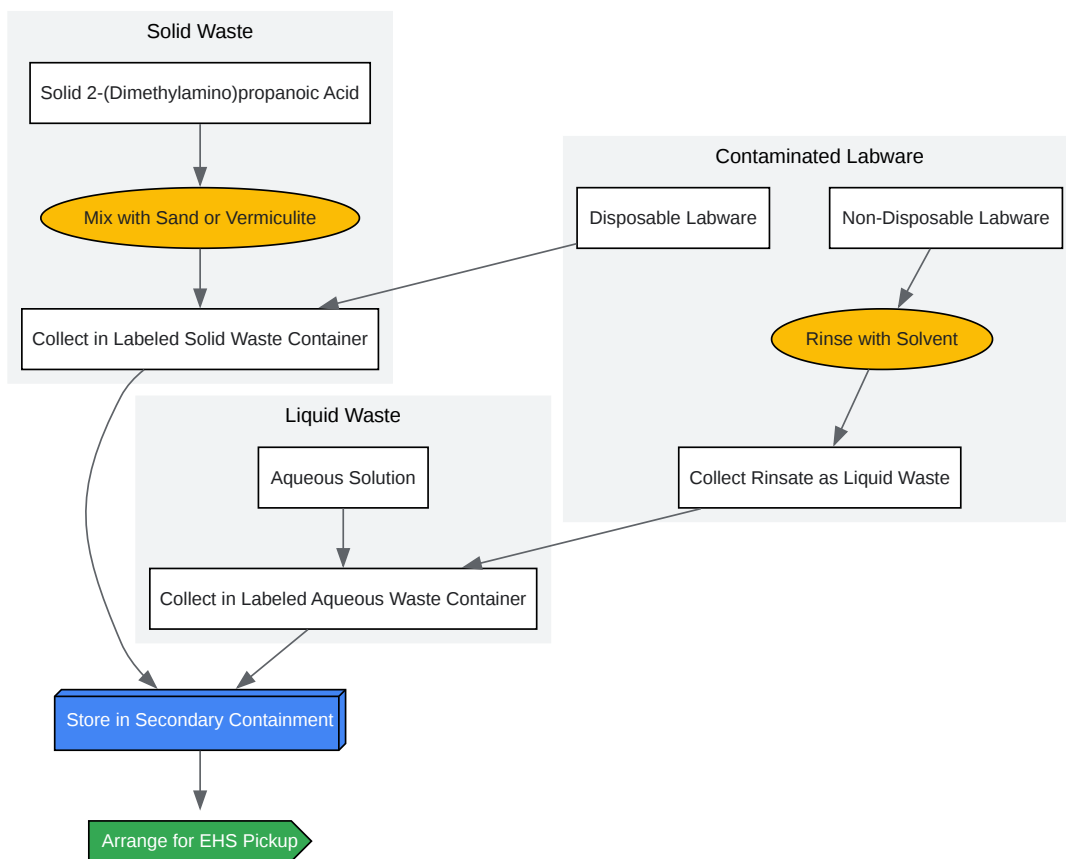
Spill Management

In the event of a spill:

- **Control and Contain:** Restrict access to the spill area.
- **Absorb:** Cover the spill with an inert absorbent material (e.g., sand, vermiculite).
- **Collect:** Carefully sweep or scoop the absorbed material into a designated solid hazardous waste container.
- **Decontaminate:** Clean the spill area with a suitable solvent, collecting all cleaning materials as hazardous waste.

Disposal Workflow

Disposal Workflow for 2-(Dimethylamino)propanoic Acid



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Caption: Disposal workflow for **2-(Dimethylamino)propanoic acid**.

By implementing these procedures, laboratories can ensure the safe and responsible disposal of **2-(Dimethylamino)propanoic acid**, fostering a culture of safety and environmental stewardship.

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References

- [1. 2-Dimethylamino-propionic acid | C₅H₁₁NO₂ | CID 11788290 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. keyorganics.net \[keyorganics.net\]](#)
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